

2-(4-bromophenyl)thiophene CAS number and safety data sheet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(4-Bromophenyl)thiophene

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An In-Depth Technical Guide to 2-(4-bromophenyl)thiophene

This technical guide provides a comprehensive overview of **2-(4-bromophenyl)thiophene**, a versatile heterocyclic compound with significant applications in materials science and drug discovery. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, safety, synthesis, and potential applications.

Chemical Identity and Properties

2-(4-bromophenyl)thiophene is an aromatic compound featuring a thiophene ring substituted with a bromophenyl group.^[1] Its chemical structure lends it unique electronic properties, making it a valuable building block in the synthesis of advanced materials and pharmaceutical intermediates.^{[1][2]}

CAS Number: 40133-22-0^{[3][4][5]}

Synonyms: Thiophene, 2-(4-bromophenyl)-; 2-(p-bromophenyl)thiophene; 1-Bromo-4-(thien-2-yl)benzene^{[3][4]}

The key physicochemical properties of **2-(4-bromophenyl)thiophene** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₇ BrS	[1][3]
Molecular Weight	239.13 g/mol	[1][4]
Appearance	White to light yellow powder or crystal	[1][2]
Melting Point	95-100 °C	[1][6]
Boiling Point	307.0 ± 17.0 °C (Predicted)	[6]
Density	1.490 ± 0.06 g/cm ³ (Predicted)	[4][6]
Purity	≥ 97% (GC)	[1][2]

Safety Data Sheet (SDS) Summary

It is crucial to handle **2-(4-bromophenyl)thiophene** with appropriate safety precautions in a laboratory setting. The following is a summary of its hazard and precautionary information.

Hazard Statements:

- H302: Harmful if swallowed.[6]
- H315: Causes skin irritation.[6]
- H319: Causes serious eye irritation.[6]
- H332: Harmful if inhaled.[6]
- H335: May cause respiratory irritation.[6]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[6]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[6]

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]

Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses or chemical splash goggles.[7]
- Hand Protection: Wear appropriate protective gloves.[7]
- Respiratory Protection: Use a NIOSH/MSHA approved respirator if exposure limits are exceeded or irritation is experienced.[7]

Storage:

- Store in a tightly closed container in a cool, dry, well-ventilated area.[7] Recommended storage is at 2-8°C, protected from light.[6]

Experimental Protocols: Synthesis

The synthesis of **2-(4-bromophenyl)thiophene** can be achieved via a Suzuki cross-coupling reaction. A general and efficient laboratory-scale protocol is detailed below.

Objective: To synthesize **2-(4-bromophenyl)thiophene** from 1-bromo-4-iodobenzene and thiophene-2-boronic acid pinacol ester.[6]

Materials:

- 1-bromo-4-iodobenzene
- Thiophene-2-boronic acid pinacol ester
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$)
- Anhydrous organic solvent (e.g., Tetrahydrofuran (THF), Dioxane)
- Aqueous inorganic base (e.g., Na_2CO_3 , K_2CO_3)
- Reaction vessel (e.g., round-bottom flask)

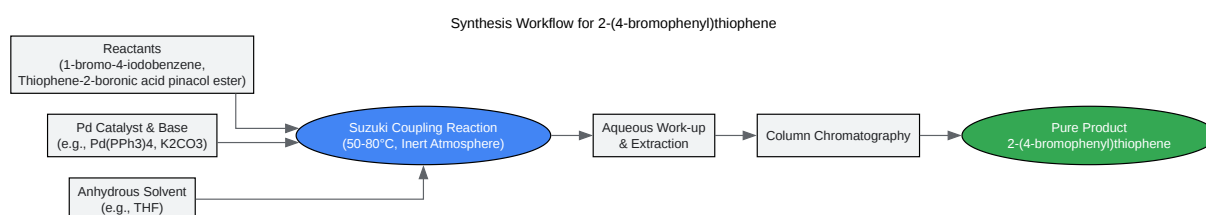
- Stirring apparatus (magnetic stirrer)
- Inert atmosphere setup (e.g., nitrogen or argon gas)
- Heating and cooling system (e.g., heating mantle, ice bath)
- Extraction and purification equipment (separatory funnel, rotary evaporator, column chromatography setup)

Methodology:

- **Reaction Setup:** In a dry round-bottom flask, under an inert atmosphere of argon or nitrogen, combine 1-bromo-4-iodobenzene (1.0 equivalent), thiophene-2-boronic acid pinacol ester (1.0-1.5 equivalents), and the palladium catalyst (0.005-0.1 equivalents).
- **Solvent Addition:** Add the anhydrous organic solvent to the flask to dissolve the reactants. The concentration of the limiting reagent (1-bromo-4-iodobenzene) should be maintained between 0.5 M and 2 M.
- **Base Addition:** Prepare an aqueous solution of the inorganic base (e.g., 2M K_2CO_3). Add the base solution to the reaction mixture. The molar ratio of the limiting reagent to the base should be between 1:1 and 1:3.
- **Reaction Conditions:** Heat the reaction mixture with vigorous stirring to a temperature between 50°C and 80°C. Monitor the reaction progress using a suitable analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Dilute with water and extract the product into an organic solvent like ethyl acetate or dichloromethane.
- **Purification:** Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate. Remove the solvent under reduced pressure using a rotary evaporator. The crude product can then be purified by column chromatography on silica gel to yield pure **2-(4-bromophenyl)thiophene**.

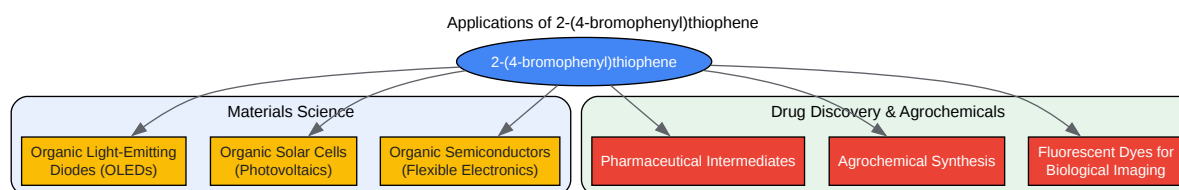
Visualizations

The following diagrams illustrate the synthesis workflow and the diverse applications of **2-(4-bromophenyl)thiophene**.



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Caption: A flowchart of the Suzuki coupling synthesis of **2-(4-bromophenyl)thiophene**.



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Caption: Key application areas for **2-(4-bromophenyl)thiophene** and its derivatives.

Biological Activities and Applications

Thiophene-containing compounds are known to exhibit a wide range of biological activities, including anti-inflammatory, antimicrobial, and anticancer properties.[8][9][10] While specific signaling pathways for **2-(4-bromophenyl)thiophene** are not extensively detailed in the

literature, its role as a key intermediate allows for the synthesis of more complex molecules with potential therapeutic value.[1][2]

The primary applications for **2-(4-bromophenyl)thiophene** are in:

- Organic Electronics: It is a crucial building block for organic semiconductors, conductive polymers, and materials used in OLEDs and photovoltaic devices.[1][2] Its structure contributes to the stability and charge transport properties required for these applications.[1]
- Pharmaceuticals and Agrochemicals: It serves as a versatile intermediate in the synthesis of various functionalized compounds for the pharmaceutical and agrochemical industries.[1][2]
- Research and Development: The compound is also used in the development of fluorescent dyes for biological imaging applications.[1]

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- To cite this document: BenchChem. [2-(4-bromophenyl)thiophene CAS number and safety data sheet]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052010#2-4-bromophenyl-thiophene-cas-number-and-safety-data-sheet]

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